

# Technical Guide: Safety, Handling, and Disposal of 3-(4-Chlorophenoxy)propanenitrile

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## Compound of Interest

Compound Name: 3-(4-Chlorophenoxy)propanenitrile

CAS No.: 46125-42-2

Cat. No.: B1360037

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## Executive Summary & Chemical Identity

**3-(4-Chlorophenoxy)propanenitrile** is a functionalized aromatic ether used primarily as a building block in the synthesis of pharmaceuticals (e.g., as a bioisostere for carbonyls) and high-performance resins. Its low melting point (46–49 °C) presents unique handling challenges, as it can transition between solid and liquid states under standard laboratory fluctuations or mild heating.

Property	Specification
Chemical Name	3-(4-Chlorophenoxy)propanenitrile
CAS Number	46125-42-2
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClNO
Molecular Weight	181.62 g/mol
Physical State	Crystalline solid (Off-white)
Melting Point	46–49 °C (115–120 °F)
Solubility	Soluble in organic solvents (DMSO, DMF, Chloroform); low water solubility.[1]

## Hazard Identification & Toxicology

While specific toxicological data (LD50) for this exact CAS is limited, Structure-Activity Relationship (SAR) analysis with analogous aryl-ether nitriles mandates a conservative safety approach.

### GHS Classification (Derived)

- Skin Corrosion/Irritation: Category 2 (H315)[2]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation - H335)
- Acute Toxicity (Oral/Inhalation): Treat as Category 4 (Harmful) due to the nitrile moiety.

### Mechanistic Toxicity Risks

- Metabolic Cyanide Release: Aliphatic nitriles (R-CH<sub>2</sub>-CN) can undergo oxidative dealkylation by Cytochrome P450 enzymes (specifically CYP2E1), potentially releasing cyanide ions (CN<sup>-</sup>). While the ether linkage adds stability, the risk of delayed cyanide toxicity exists upon ingestion or high-dose inhalation.

- Chlorinated Aromaticity: The p-chloro substituent increases lipophilicity (logP), facilitating dermal absorption and potential bioaccumulation compared to non-halogenated analogs.

## Risk Assessment & Control Measures

### Engineering Controls

- Primary Containment: All weighing and transfer operations must occur inside a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- Static Control: As a dry organic powder, electrostatic discharge is a risk. Use anti-static weighing boats and ground all metal spatulas.

### Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Hand Protection	Double Nitrile Gloves (min 0.11 mm thickness)	Nitrile rubber provides excellent resistance to nitrile permeation. Double gloving allows immediate removal of the outer layer upon contamination.
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient due to the risk of fine dust generation or splashes if the material melts.
Body Protection	Lab Coat (Cotton/Poly blend)	Standard protection. Tyvek sleeves recommended for scale-up (>10g) operations.
Respiratory	N95 or P100 (if outside hood)	Only required if engineering controls fail or during spill cleanup outside a ventilated area.

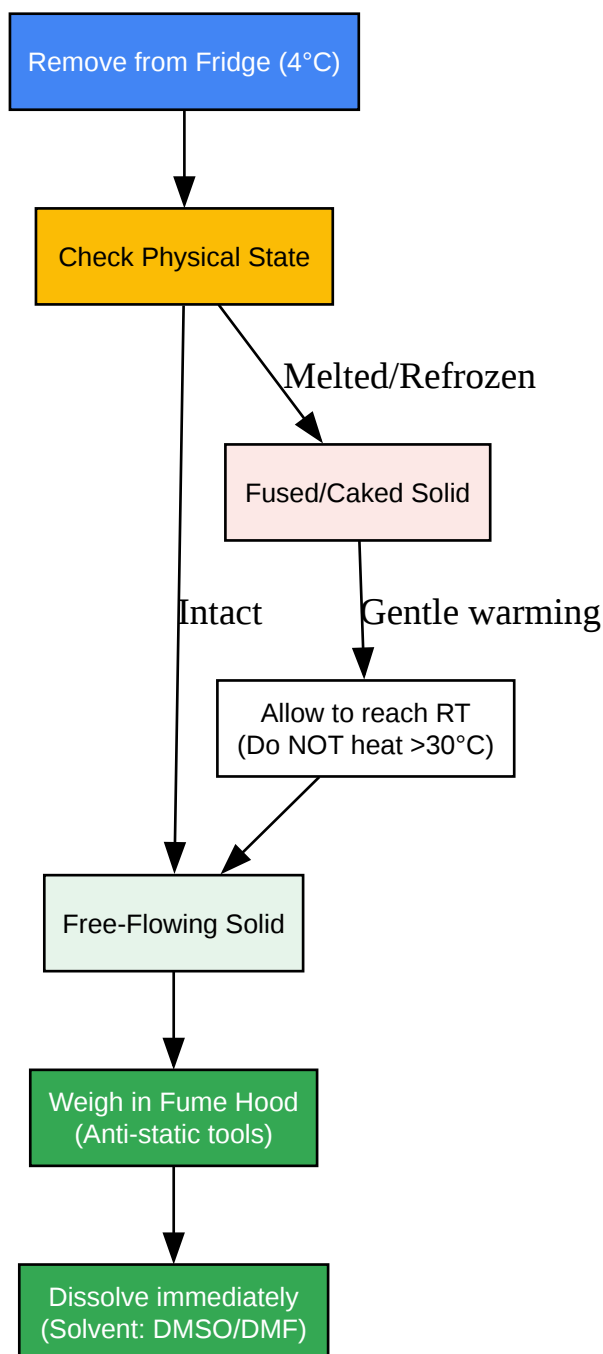
## Handling & Experimental Protocols

## Stability & Storage

- Temperature: Store at 2–8 °C (Refrigerated). The low melting point means room temperature storage can lead to fusing/caking of the solid, complicating weighing.
- Incompatibilities: Segregate from Strong Oxidizers (peroxides, permanganates) and Strong Acids/Bases (risk of hydrolysis to 3-(4-chlorophenoxy)propanoic acid or amide).

## Safe Weighing Workflow (Diagram 1)

This workflow minimizes exposure during the critical transition from storage to reaction vessel.



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Figure 1: Decision matrix for handling low-melting solids to prevent contamination and dosing errors.

## Solubilization Protocol

- Solvent Selection: DMSO or DMF are preferred for nucleophilic substitution reactions.

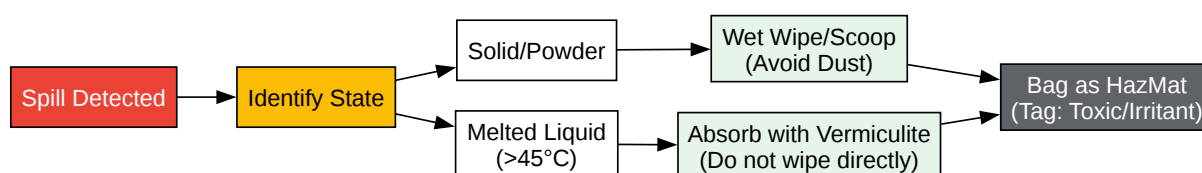
- Procedure: Add solvent to the solid. Do not add solid to a vortexing solvent to prevent dust aerosolization.
- Validation: Visually inspect for "oil out" (separation of liquid phases) if using mixed solvent systems, as the compound may remain as a supercooled liquid oil at the bottom of the flask.

## Emergency Response

### First Aid Measures

- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol/acetone) to clean skin, as this enhances absorption of the nitrile.
- Eye Contact: Flush with water for 15 minutes.[2][3] Seek medical attention if irritation persists.
- Ingestion: Do NOT induce vomiting. If conscious, rinse mouth.[2][4] Transport to a medical facility immediately.
  - Note: While cyanide release is slower than simple cyanide salts, medical personnel should be informed of the "Nitrile" functionality.

### Spill Cleanup (Solid vs. Melt)



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Figure 2: Differential response protocol based on the physical state of the spill.

## Disposal & Environmental Stewardship

### Waste Categorization

This compound is a Halogenated Organic. It must never be mixed with:

- Acid Waste: Risk of hydrolysis and heat generation.
- Oxidizing Waste: Risk of violent reaction.
- Aqueous Waste: Low solubility leads to precipitation and drain clogging/contamination.

## Disposal Workflow

- Collection: Collect in a dedicated "Halogenated Solvent/Organic" waste container (HDPE or Glass).
- Labeling: Clearly label as "Contains **3-(4-Chlorophenoxy)propanenitrile** - Toxic/Irritant."
- Destruction: The preferred method is High-Temperature Incineration equipped with a scrubber to capture Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx).

## References

- National Institutes of Health (NIH) - PubChem. (n.d.). Propionitrile Compound Summary (Analogous Hazard Data). Retrieved October 26, 2023, from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Hazard Communication Standard: Nitriles. Retrieved October 26, 2023, from [\[Link\]](#)

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